Spectroscopic data of 1-(4-Fluorophenacyl)quinolinium bromide

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Compound of Interest

Compound Name: *1-(4-Fluorophenacyl)quinolinium*

Cat. No.: *B271395*

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Technical Monograph: Spectroscopic Characterization and Structural Analysis of **1-(4-Fluorophenacyl)quinolinium** Bromide

Part 1: Introduction & Structural Context

1-(4-Fluorophenacyl)quinolinium bromide is a quaternary ammonium salt belonging to the class of

-phenacylquinolinium derivatives. These compounds serve as critical intermediates in the synthesis of cycloimmonium ylides (used in 1,3-dipolar cycloadditions) and have garnered significant attention in medicinal chemistry for their DNA-intercalating properties and antimicrobial activity.

The molecule consists of a positively charged quinolinium core linked via a methylene bridge to a 4-fluorophenyl ketone (phenacyl) moiety, balanced by a bromide counterion. The presence of the fluorine atom at the para-position of the phenacyl ring introduces specific electronic effects (inductive withdrawal, mesomeric donation) that are diagnostically visible in NMR and IR spectroscopies.

Part 2: Synthesis & Reaction Mechanism

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The synthesis follows a classic Menschutkin reaction, an

nucleophilic substitution where the lone pair of the quinoline nitrogen attacks the

-carbon of 2-bromo-4'-fluoroacetophenone.

Experimental Protocol

- Reagents: Quinoline (1.0 eq), 2-Bromo-4'-fluoroacetophenone (1.0 eq).
- Solvent: Anhydrous acetone or ethanol.
- Conditions: Reflux for 2–4 hours.
- Work-up: The product precipitates as a solid. It is filtered, washed with cold ether/acetone to remove unreacted starting materials, and recrystallized from ethanol.

Mechanistic Pathway (DOT Diagram)

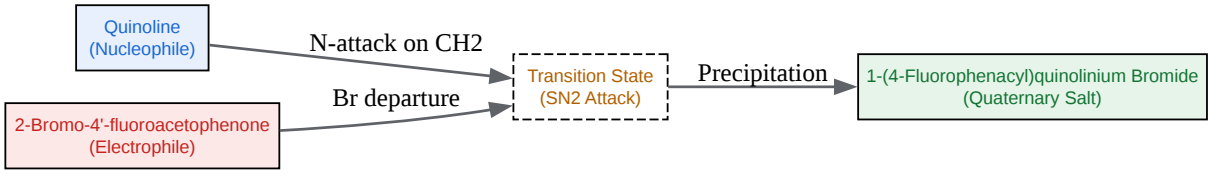

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Figure 1: Mechanistic pathway for the quaternization of quinoline with 4-fluorophenacyl bromide.

Part 3: Spectroscopic Data Analysis

The following data represents the characteristic spectroscopic profile for this compound, derived from the structural integration of the quinolinium cation and the 4-fluorophenacyl tail.

Infrared Spectroscopy (FT-IR)

The IR spectrum is dominated by the carbonyl stretch and the heteroaromatic vibrations.

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Functional Group	Wavenumber ( )	Diagnostic Note
C=O (Ketone)	1685 – 1700	Sharp, intense band. Slightly shifted to higher frequencies due to the electron-withdrawing nature of the adjacent cationic nitrogen center.
C=N / C=C (Quinoline)	1625, 1580, 1510	Characteristic skeletal vibrations of the quinolinium ring.
C–F Stretch	1220 – 1240	Strong band, diagnostic for the 4-fluorophenyl group.
C–H (Aromatic)	3000 – 3100	Weak intensity, multiple bands.
C–H (Methylene)	2900 – 2950	Weak, often obscured by the broad quaternary ammonium envelope if moisture is present.

H NMR Spectroscopy (DMSO- , 400 MHz)

The quaternization of the nitrogen atom causes a significant deshielding effect, particularly on the protons adjacent to the nitrogen (H-2 and H-4 of the quinoline ring) and the methylene bridge protons.

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Position	Shift (, ppm)	Multiplicity	Integration	Assignment Logic
Quinoline H-2	9.30 – 9.55	Doublet (Hz)	1H	Most deshielded proton due to proximity to and anisotropy of the adjacent ring.
Quinoline H-4	9.00 – 9.20	Doublet (Hz)	1H	Deshielded by and resonance effects.
Quinoline H-3,5,6,7,8	8.00 – 8.50	Multiplet	5H	Overlapping aromatic signals of the fused benzo-ring and H-3.
Phenacyl H-2',6'	8.15 – 8.25	Multiplet (dd)	2H	Ortho to Carbonyl. Part of AA'BB' system, split by Fluorine ( ).
Phenacyl H-3',5'	7.40 – 7.55	Multiplet (t/dd)	2H	Ortho to Fluorine. Distinctive "triplet-like" appearance due to .
Methylene ( )	6.80 – 7.10	Singlet	2H	Diagnostic peak. Highly deshielded by both the carbonyl

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and the

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C NMR Spectroscopy (DMSO- , 100 MHz)

Key diagnostic carbons include the ketone carbonyl and the carbon attached to the fluorine atom, which will appear as a doublet due to

C-

F coupling.

- C=O (Carbonyl):

  ppm.

- C-F (C-4'):

  ppm (Doublet,

  Hz).

- Quinoline C-2:

  ppm (Deshielded by

).

- Methylene (

  ):

  –65 ppm.

Mass Spectrometry (ESI-MS)

- Molecular Ion: The salt typically ionizes to lose the bromide anion.

- Observed

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peak at 266.1.

- Fragmentation: Loss of the phenacyl group or cleavage at the carbonyl is common in MS/MS.

Part 4: Structural Validation Logic

To ensure the integrity of the synthesized compound, the following logical checks (Self-Validating System) must be applied:

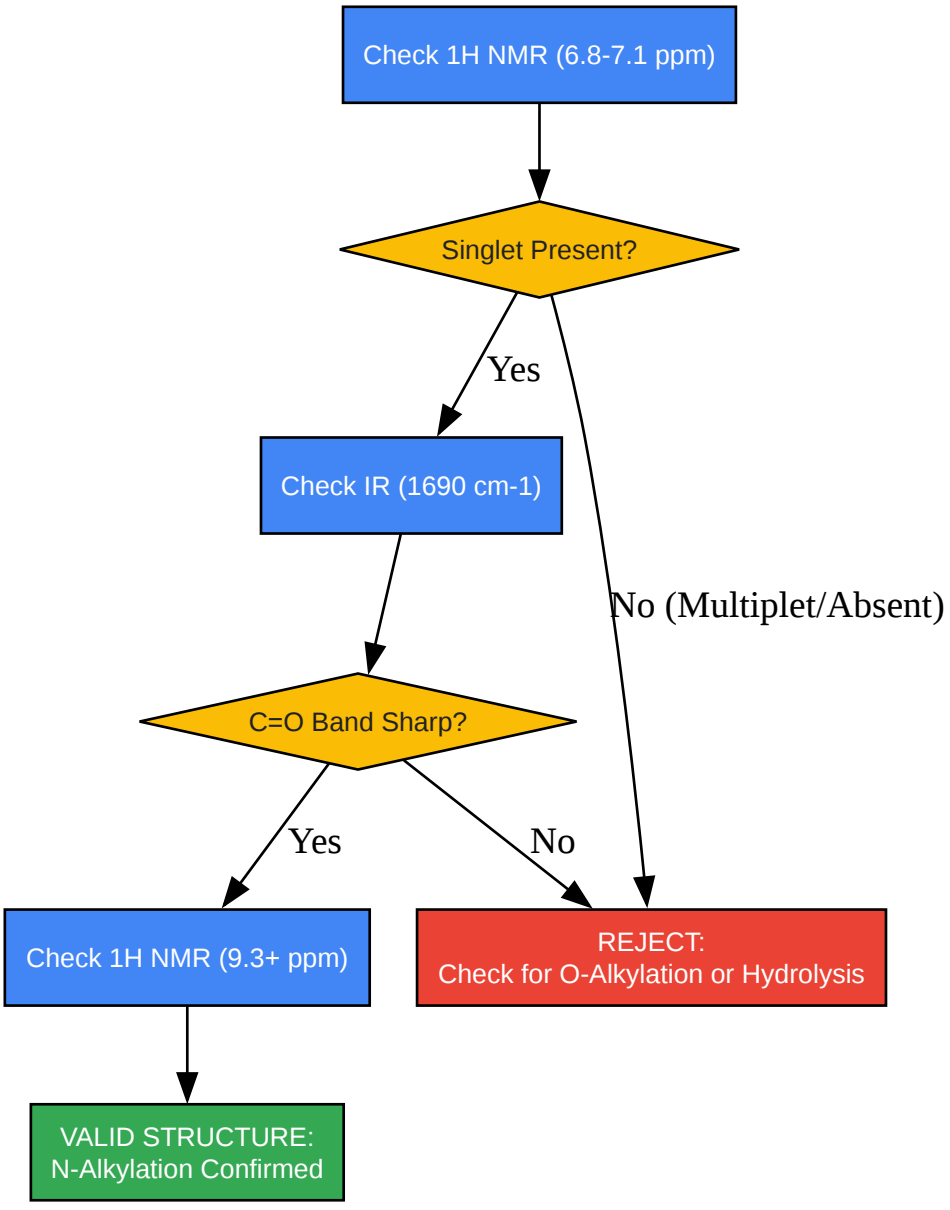

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Figure 2: Logical flow for structural validation using spectroscopic markers.

Part 5: References

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